

Essential Safety and Logistical Information for Handling CCT68127

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Compound of Interest

Compound Name: CCT68127
CAS No.: 660822-23-1
Cat. No.: B1668746

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This guide provides crucial safety and logistical information for the handling of **CCT68127**, a potent and orally active CDK inhibitor used in anti-cancer research.[1] Adherence to these operational and disposal procedures is essential for ensuring a safe laboratory environment for all researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

While a specific Safety Data Sheet (SDS) for **CCT68127** is not readily available in the public domain, its nature as a potent CDK inhibitor necessitates handling it with care as a potentially hazardous compound.[1] Standard laboratory practices and the use of appropriate personal protective equipment are crucial to prevent contamination of skin, eyes, and personal clothing. [2]

Quantitative Data Summary

Property	Data	Source
Molecular Formula	C ₁₉ H ₂₇ N ₇ O	MedKoo Biosciences
Molecular Weight	369.47 g/mol	MedKoo Biosciences
Appearance	Solid Powder	General product information
Storage (Short Term)	0 - 4 °C (days to weeks)	MedKoo Biosciences[3]
Storage (Long Term)	-20 °C (months to years)	MedKoo Biosciences[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for any specific experimental protocol. The following table outlines general PPE recommendations for handling **CCT68127**.

Task	Recommended Personal Protective Equipment (PPE)
Handling Powder	Gloves: Double gloving with chemotherapy-rated nitrile gloves is recommended. Gown/Lab Coat: A disposable, low-lint gown designed for handling hazardous materials.[4] Eye Protection: Chemical splash goggles or safety glasses with side shields.[5] Respiratory Protection: A NIOSH-approved respirator (e.g., N95) is advised when handling the powder outside of a certified chemical fume hood or containment enclosure. Face Protection: A face shield should be used in conjunction with goggles when there is a risk of splashing.[5]
Handling Solutions	Gloves: Double gloving with chemotherapy-rated nitrile gloves. Gown/Lab Coat: A disposable, fluid-resistant lab coat or gown. Eye Protection: Chemical splash goggles.[5] Face Protection: A face shield for additional splash protection.[5]

Experimental Protocols: Safe Handling Workflow

The following procedural steps provide a general workflow for the safe handling of **CCT68127** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located within a certified chemical fume hood or a containment balance enclosure.
- Verify that an eyewash station and safety shower are readily accessible and have been recently tested.
- Prepare all necessary materials, including vials, solvents, and waste containers, within the fume hood.

2. Donning PPE:

- Put on all required PPE as outlined in the table above before handling the compound.

3. Weighing and Reconstitution:

- Carefully weigh the required amount of **CCT68127** powder within the fume hood to minimize inhalation risk.
- To reconstitute, slowly add the appropriate solvent (e.g., DMSO) to the vial containing the powder to prevent splashing.

4. During Use:

- Always handle solutions of **CCT68127** within a chemical fume hood.
- Avoid direct contact with the skin, eyes, and clothing.^[6]
- Do not eat, drink, or smoke in the laboratory area.^{[6][7]}

5. Doffing PPE:

- Remove PPE in the designated area, ensuring not to contaminate skin or clothing.
- Dispose of single-use PPE in the appropriate hazardous waste stream.

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2] Seek medical attention if irritation develops.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek immediate medical attention.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2]
- Spills: Evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed, labeled container for hazardous waste disposal.[6]

Storage and Disposal Plan

Storage:

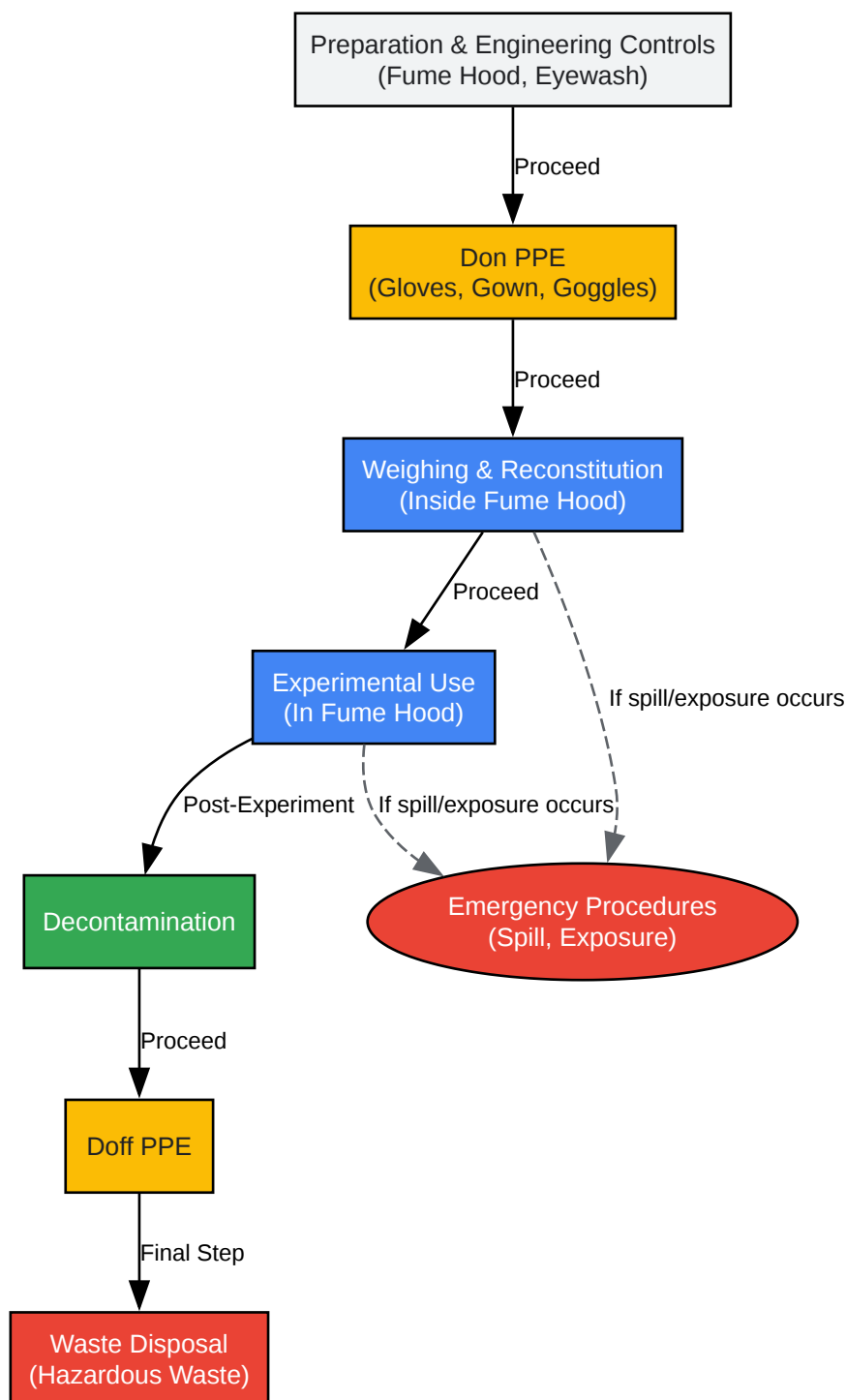
- Store **CCT68127** in a tightly sealed container in a dry, dark, and well-ventilated area.[3][7]
- Follow the recommended storage temperatures for short-term and long-term storage to ensure stability.[3]

Disposal:

- Dispose of unused **CCT68127** and any contaminated materials (e.g., gloves, vials, pipette tips) as hazardous chemical waste in accordance with local, state, and federal regulations.
- Liquid Waste: Collect unused solutions in a designated, sealed, and clearly labeled hazardous waste container.

- Solid Waste: Dispose of empty vials and contaminated consumables in the appropriate solid hazardous waste stream.[6]

Visual Workflow for Safe Handling of CCT68127



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Caption: Workflow for the safe handling of **CCT68127**.

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